

Using 4-Fluoro-1-aminoindane as a chiral building block

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Compound of Interest

Compound Name: 4-Fluoro-2,3-dihydro-1H-inden-1-amine

CAS No.: 148960-38-7

Cat. No.: B136137

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Application Note: 4-Fluoro-1-aminoindane as a Privileged Chiral Building Block in Drug Discovery

Introduction & Mechanistic Rationale

The indane scaffold is a privileged bicyclic structure in medicinal chemistry, famously serving as the core pharmacophore for neuroprotective agents such as the MAO-B inhibitor rasagiline[1]. By introducing a fluorine atom at the 4-position, 4-fluoro-1-aminoindane (CAS: 1286734-90-4)[2] emerges as a highly specialized chiral building block that offers distinct stereoelectronic and pharmacokinetic advantages over its unsubstituted counterparts.

The 4-Fluoro Advantage:

- **Conformational Locking:** The rigid cyclopentane ring fused to the aromatic system restricts the conformational entropy of the primary amine. Gas-phase rotational spectroscopy confirms that the amino group strongly prefers an equatorial configuration, locking the pharmacophore into a predictable vector for target engagement[3].

- **Stereoelectronic Modulation:** The highly electronegative fluorine atom at the 4-position inductively lowers the pKa of the adjacent primary amine. This precise modulation enhances the lipophilicity and membrane permeability of the resulting drug candidate.
- **Metabolic Stability:** Fluorination at the 4-position effectively blocks cytochrome P450-mediated aromatic hydroxylation, a common metabolic liability in unsubstituted indane derivatives.

Enantiomeric Resolution: Dynamic Kinetic Resolution (DKR)

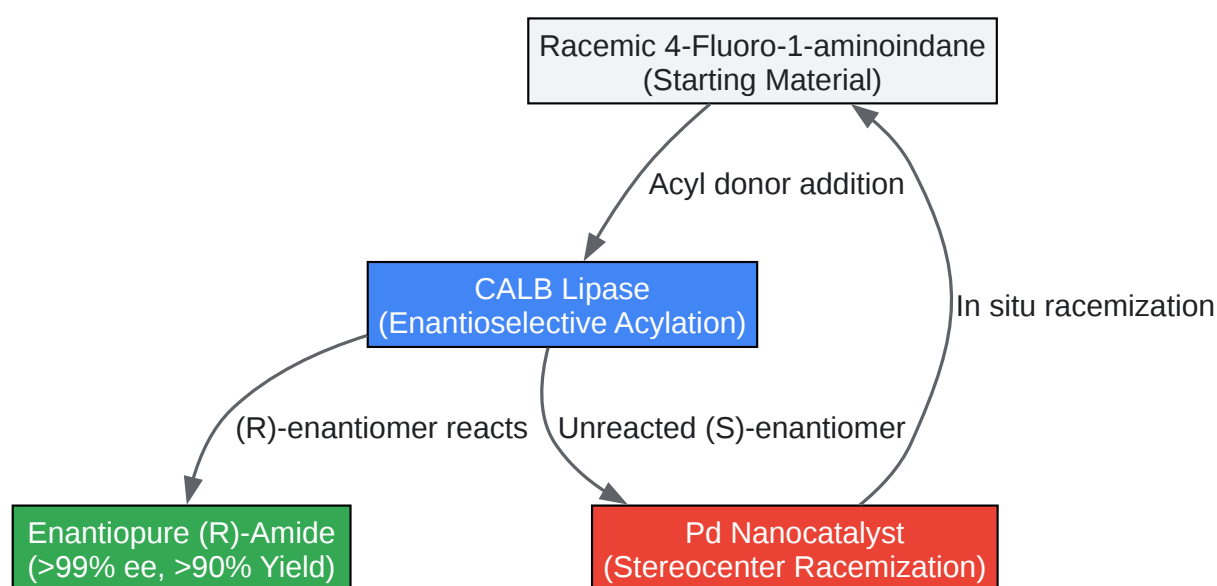
To utilize 4-fluoro-1-aminoindane effectively, strict enantiopurity is required. Traditional classical resolution using chiral acids (e.g., mandelic acid) suffers from a maximum theoretical yield of 50%. To overcome this, a Dynamic Kinetic Resolution (DKR) system utilizing *Candida antarctica* lipase B (CALB) coupled with a palladium nanocatalyst is employed, enabling >90% yield and >99% enantiomeric excess (ee)[4].

Causality of Experimental Choices: CALB is strictly enantioselective, exclusively acylating the (R)-enantiomer. Simultaneously, the Pd nanocatalyst continuously racemizes the unreacted (S)-enantiomer back into the racemic pool[4]. This creates a self-validating thermodynamic sink, driving the reaction to completion only when the entire chiral pool is converted to the desired (R)-amide.

Protocol 1: DKR of 4-Fluoro-1-aminoindane

- **Preparation:** In a flame-dried flask under an argon atmosphere, dissolve 50 mmol of racemic 4-fluoro-1-aminoindane and 150 mmol of isopropyl methoxyacetate (acting as the acyl donor) in 100 mL of anhydrous toluene.
- **Catalyst Addition:** Add 500 mg of immobilized CALB and 2 mol% of Pd nanocatalyst (supported on mesoporous silica)[4].
- **Reaction Execution:** Heat the suspension to 70°C. Rationale: This specific temperature optimally balances the activation energy required for Pd-catalyzed racemization with the thermal denaturation threshold of the CALB enzyme.

- **In-Process Control (Self-Validation):** Monitor the reaction via chiral HPLC (e.g., Chiralcel OD-H column). The reaction is deemed complete when the (S)-enantiomer peak is entirely depleted and the (R)-amide peak plateaus (typically 24–36 hours).
- **Workup & Hydrolysis:** Filter the hot mixture to recover the heterogeneous catalysts. Concentrate the filtrate under reduced pressure. Reflux the resulting (R)-amide in 6N HCl for 12 hours to cleave the acyl group, yielding enantiopure (R)-4-fluoro-1-aminoindane hydrochloride.



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Workflow of Dynamic Kinetic Resolution (DKR) for 4-Fluoro-1-aminoindane synthesis.

Application in Targeted Protein Degradation (XIAP Antagonists)

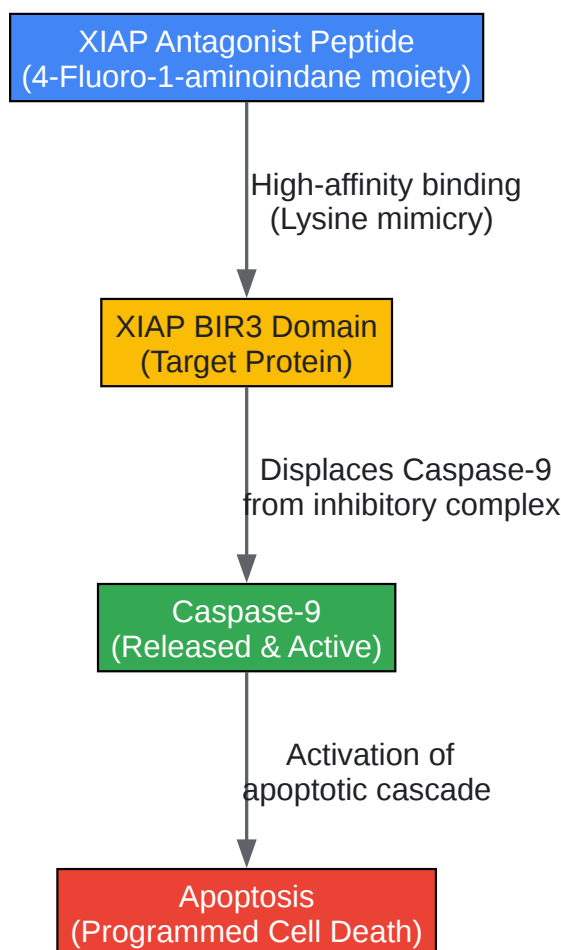
In modern targeted protein degradation (PROTACs and molecular glues), 4-fluoro-1-aminoindane is utilized to synthesize X-linked inhibitor of apoptosis protein (XIAP) antagonists^[5]. In these complex peptides, the indane ring acts as a rigidified lysine mimetic.

The nucleophilic primary amine acts as a "lure" for E3 ligase recognition, facilitating ubiquitination and subsequent degradation of the target protein[5].

Protocol 2: Solid-Phase Peptide Synthesis (SPPS) via Reductive Amination

This protocol details the coupling of 4-fluoro-1-aminoindane to a peptide backbone on a solid support.

- **Resin Swelling:** Swell 0.05 mmol of Backbone Amide Linker (BAL) resin in 10 mL of dichloromethane (DCM) for 30 minutes. Wash the resin sequentially with dimethylformamide (DMF) (3 x 5 mL)[5].
- **Amine Addition:** Dissolve 3 equivalents (0.15 mmol) of 4-fluoro-1-aminoindane in 1 mL of anhydrous DMF. Add this to the resin and agitate for 15 minutes to ensure complete diffusion into the porous resin matrix[5].
- **Reductive Amination:** Add 3 equivalents of sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) to the reaction vessel[5]. Rationale: $\text{NaBH}(\text{OAc})_3$ is explicitly chosen over NaBH_4 because its electron-withdrawing acetate groups render it a milder reducing agent. This ensures selective reduction of the transient iminium intermediate without prematurely reducing unreacted resin-bound aldehydes. Shake overnight at room temperature.
- **Validation (Kaiser Test):** Wash the resin thoroughly with DMF and DCM. Perform a Kaiser test on a micro-cleaved sample. A negative result (yellow color) confirms the absence of free primary amines, self-validating the successful formation of the secondary amine linkage.
- **Cleavage:** Cleave the synthesized XIAP antagonist from the matrix using a standard TFA/TIPS/ H_2O (95:2.5:2.5) cocktail, followed by cold ether precipitation.



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Mechanism of action for XIAP antagonists utilizing the 4-fluoro-1-aminoindane scaffold.

Advanced Catalytic Applications: Asymmetric [3+2] Annulation

Beyond acting as a simple amine donor, the chiral 1-aminoindane scaffold can be constructed de novo using advanced C-H activation methodologies. Recent breakthroughs demonstrate the enantioselective [3+2] annulation of aromatic aldimines with alkenes using chiral half-sandwich scandium catalysts[6]. This 100% atom-efficient protocol provides multisubstituted chiral 1-aminoindanes with up to >19:1 diastereomeric ratio (dr) and 99:1 enantiomeric ratio (er), showcasing the evolving landscape of indane-based drug discovery[6].

Quantitative Data Summary

Table 1: Synthesis and Application Metrics of 1-Aminoindane Derivatives

Metric / Property	Value / Outcome	Analytical Method / Significance
DKR Enantiomeric Excess (ee)	> 99% (R)-enantiomer	Chiral HPLC (Chiralcel OD-H)
DKR Overall Yield	> 90%	Gravimetric analysis post-hydrolysis
[3+2] Annulation Selectivity	> 19:1 dr ; 99:1 er	NMR / HPLC (Scandium-catalyzed C-H activation)
XIAP Antagonist Binding	High Affinity (Confirmed via ITC)	Isothermal Titration Calorimetry (ITC)
Conformational Preference	Equatorial Amino Group	Fourier-transform microwave spectroscopy

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Sources

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